

Personal protective equipment for handling Tenapanor

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Compound of Interest

Compound Name: Tenapanor

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Essential Safety and Handling Guide for Tenapanor

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tenapanor**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification

Tenapanor presents several health hazards that necessitate careful handling and the use of appropriate personal protective equipment.

Hazard Classification	Description	GHS Pictogram
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to the gastrointestinal tract through prolonged or repeated oral exposure.[1]	GHS08 Health Hazard
Acute Toxicity (Oral)	Harmful if swallowed.[2]	GHS07 Exclamation Mark
Skin Corrosion/Irritation	Causes skin irritation.[2]	GHS07 Exclamation Mark
Serious Eye Damage/Eye Irritation	Causes serious eye irritation. [2]	GHS07 Exclamation Mark
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[2]	GHS07 Exclamation Mark

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tenapanor** to prevent exposure.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields.[2][3][4]	Protects against splashes and dust that can cause serious eye irritation.
Skin Protection	Chemical-impermeable gloves and impervious clothing such as a lab coat.[2][3][4]	Prevents skin contact which can cause irritation.[2]
Respiratory Protection	A suitable respirator should be used. If exposure limits are exceeded or irritation is experienced, a full-face respirator is recommended.[2][3][4]	Prevents inhalation of dust or aerosols which may cause respiratory irritation.[2]

Operational Plan: Safe Handling Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure a safety shower and an eye wash station are readily accessible.[2][4]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **Tenapanor** within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Solution Preparation: When preparing solutions, add **Tenapanor** to the solvent slowly to avoid splashing.
- During Use: Keep containers tightly closed when not in use. Avoid any actions that could generate dust or aerosols.[4]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][4] Do not eat, drink, or smoke in the laboratory area.[2][4]
- Decontamination: Clean the work area and any equipment used with an appropriate solvent (e.g., alcohol) to decontaminate surfaces.[4]

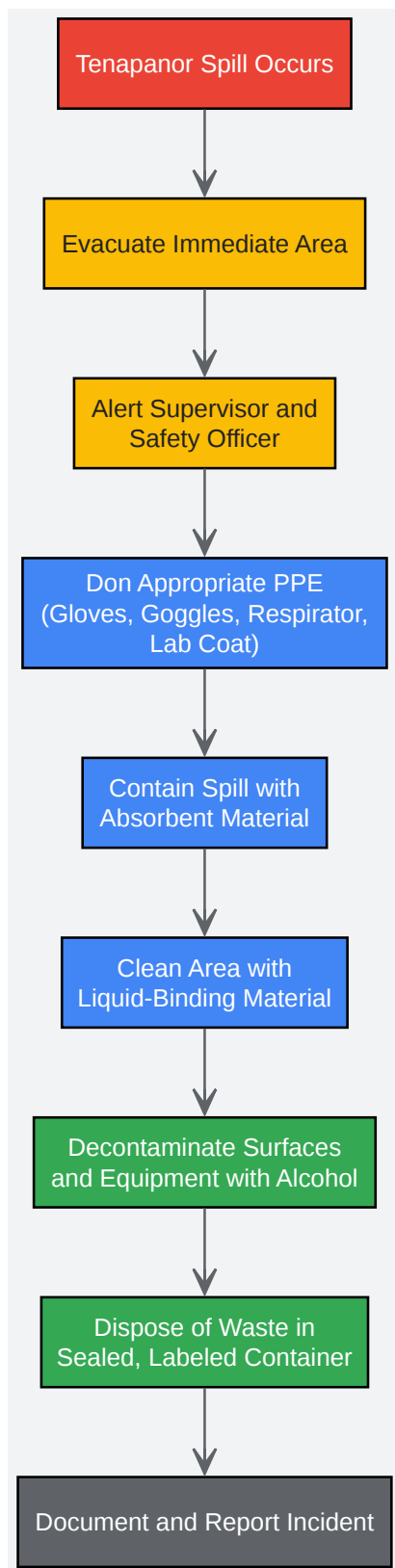
Tenapanor's Mechanism of Action

Tenapanor functions by inhibiting the sodium/hydrogen exchanger 3 (NHE3), which is located on the apical surface of the small intestine and colon. This inhibition reduces the absorption of sodium, leading to increased water secretion into the intestinal lumen.[5]

Caption: Diagram illustrating **Tenapanor**'s inhibition of NHE3 and the resulting physiological effect.

Emergency Procedures: Spill Management

In the event of a **Tenapanor** spill, follow these procedures to ensure safety and proper cleanup.



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Caption: Workflow for responding to a **Tenapanor** spill.

Spill Cleanup Protocol:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[4][6]
- Ventilate: Ensure the area is well-ventilated.[4][6]
- Personal Protection: Before re-entering the area, don the appropriate PPE, including gloves, safety goggles, a lab coat, and a respirator.[6]
- Containment: For liquid spills, absorb the solution with a liquid-binding material like diatomite or universal binders.[4] For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[4]
- Collection and Disposal: Collect all contaminated materials into a sealed, labeled waste container for proper disposal.

Disposal Plan

All **Tenapanor** waste, including unused material and contaminated items (e.g., gloves, absorbent pads, containers), must be treated as hazardous waste.

- Waste Collection: Collect all waste in clearly labeled, sealed containers.
- Disposal Route: Dispose of the waste through an approved hazardous waste disposal facility.[3]
- Environmental Precaution: Do not allow **Tenapanor** or its waste to enter sewers, surface water, or ground water.[1][4][6]

This document is intended as a guide and should be supplemented by a thorough review of the manufacturer's Safety Data Sheet (SDS) and institutional safety protocols.

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